

Application Notes and Protocols for Gas Adsorption Isotherms on Basolite Z377

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Compound of Interest

Compound Name: Basolite Z377

Cat. No.: B8822124

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Introduction

Basolite Z377, also known as MOF-177, is a metal-organic framework (MOF) composed of zinc ions and 1,3,5-benzenetricarboxylate (BTC) organic linkers. It is renowned for its exceptionally high surface area and porous nature, making it a material of significant interest for a variety of applications, including gas storage, separation, and drug delivery. The precise measurement of gas adsorption isotherms is crucial for characterizing the porous properties of **Basolite Z377** and evaluating its performance in these applications.

This document provides a detailed experimental setup and protocol for measuring gas adsorption isotherms on **Basolite Z377**. It is intended to guide researchers, scientists, and drug development professionals in obtaining accurate and reproducible data.

Data Presentation

The following tables summarize the key physical and gas adsorption properties of **Basolite Z377**.

Table 1: Physical Properties of **Basolite Z377**

Property	Value	Reference
BET Surface Area	1721 m ² /g	[1]
Pore Volume	1.6 cm ³ /g	[2]
Average Pore Diameter	1.18 nm	[1]
Chemical Formula	C ₅₄ H ₃₀ O ₁₃ Zn ₄	-
Appearance	White, flaky, rod-like granules	[3]

Table 2: Gas Adsorption Data for **Basolite Z377**

Gas	Temperature (K)	Pressure	Adsorption Capacity	Reference
Nitrogen (N ₂)	77	P/P ₀ = 0.001	32 cm ³ (STP)/cm ³	[3]
77	P/P ₀ = 0.01	140 cm ³ (STP)/cm ³	[3]	
77	P/P ₀ = 0.1	226 cm ³ (STP)/cm ³	[3]	
77	P/P ₀ = 0.3	237 cm ³ (STP)/cm ³	[3]	
Carbon Dioxide (CO ₂)	298	1 atm	1.03 mmol/g	[1]
Hydrogen (H ₂)	298	10 MPa	~0.62 wt%	[4]
77	~70 bar	7.5 wt%	[5]	
Methane (CH ₄)	-	-	Higher selectivity for CO ₂ compared to CH ₄ . [1]	-

Note on Methane (CH₄) Adsorption: While specific quantitative data for methane adsorption on **Basolite Z377** is not readily available in a tabular format within the reviewed literature, studies

indicate a higher selectivity of the material for carbon dioxide over methane.^[1]

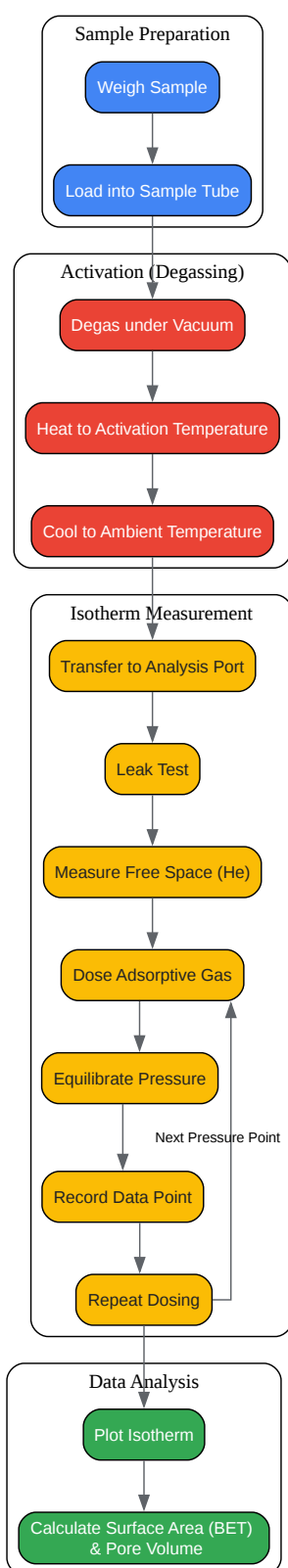
Experimental Protocols

A precise and carefully executed experimental protocol is essential for obtaining high-quality gas adsorption data. The following protocol outlines the key steps for measuring gas adsorption isotherms on **Basolite Z377** using a volumetric adsorption analyzer.

Materials and Equipment

- Adsorbent: **Basolite Z377** (MOF-177) powder.
- Adsorptive Gases: High-purity nitrogen (N₂), carbon dioxide (CO₂), methane (CH₄), and hydrogen (H₂).
- Equipment:
 - Volumetric gas adsorption analyzer (e.g., Quantachrome Autosorb, Micromeritics ASAP series).
 - Sample tubes with appropriate sealing frits.
 - Heating mantles or furnace for sample activation.
 - Vacuum pump capable of reaching high vacuum (e.g., <10⁻⁵ mbar).
 - Analytical balance (±0.01 mg precision).
 - Gas regulators and delivery lines.

Experimental Workflow Diagram



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Caption: Experimental workflow for gas adsorption measurement.

Detailed Methodology

3.1. Sample Preparation

- Accurately weigh approximately 20-100 mg of **Basolite Z377** powder using an analytical balance.
- Carefully transfer the weighed sample into a clean, dry sample tube. Ensure no powder adheres to the upper parts of the tube.
- Record the exact mass of the sample.

3.2. Sample Activation (Degassing)

Proper activation is critical to remove any guest molecules (e.g., water, solvents) from the pores of the MOF, which would otherwise interfere with the gas adsorption measurement.

- Attach the sample tube to the degassing port of the adsorption analyzer.
- Slowly evacuate the sample tube to a high vacuum ($<10^{-3}$ mbar).
- Heat the sample to the activation temperature. For **Basolite Z377**, a temperature of 150 °C is recommended.[3] Maintain this temperature for a minimum of 8 hours under a dynamic vacuum to ensure complete removal of any adsorbed species.
- After the activation period, turn off the heating and allow the sample to cool down to ambient temperature while still under vacuum.
- Once cooled, backfill the sample tube with an inert gas like helium or nitrogen to prevent contamination from the atmosphere upon removal from the degassing port.

3.3. Isotherm Measurement

- Transfer the sample tube containing the activated **Basolite Z377** to the analysis port of the instrument.
- Immerse the sample tube in a cryogenic bath appropriate for the adsorptive gas (e.g., liquid nitrogen for N₂ adsorption at 77 K).

- Perform a leak test to ensure the integrity of the system.
- Measure the free space (void volume) in the sample tube using high-purity helium gas.
- Evacuate the sample tube again to remove the helium gas.
- Introduce the adsorptive gas into the manifold to a known pressure.
- Dose a small, known amount of the adsorptive gas into the sample tube.
- Allow the system to equilibrate until the pressure stabilizes, indicating that adsorption has reached equilibrium.
- Record the final equilibrium pressure and the amount of gas adsorbed.
- Repeat steps 7-9, incrementally increasing the pressure until the desired final relative pressure is reached.
- For a complete isotherm, a desorption curve can be measured by incrementally decreasing the pressure and measuring the amount of gas desorbed at each step.

Data Analysis

The collected data of adsorbed gas volume versus relative pressure (P/P_0) constitutes the adsorption isotherm.

- Isotherm Plot: Plot the amount of gas adsorbed (typically in cm^3/g STP) on the y-axis against the relative pressure (P/P_0) on the x-axis.
- BET Surface Area: The Brunauer-Emmett-Teller (BET) theory is commonly used to calculate the specific surface area from the nitrogen adsorption isotherm data, typically in the relative pressure range of 0.05 to 0.35.
- Pore Volume: The total pore volume is typically estimated from the amount of gas adsorbed at a relative pressure close to unity (e.g., $P/P_0 = 0.99$).
- Pore Size Distribution: Advanced models such as Density Functional Theory (DFT) can be applied to the isotherm data to determine the pore size distribution.

Conclusion

The protocol outlined in this document provides a comprehensive guide for the accurate and reliable measurement of gas adsorption isotherms on **Basolite Z377**. Adherence to these procedures will enable researchers to obtain high-quality data crucial for understanding the porous nature of this important MOF and for advancing its application in various scientific and industrial fields. The instability of MOF-177 in the presence of moisture should be noted, and experiments should be conducted under dry conditions or with a pre-drying step for the gas streams.[4]

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